

Technical Guide: Synthesis and Chemical Properties of 8-Hydroxy Mianserin-d3

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Compound of Interest

Compound Name: 8-Hydroxy Mianserin-d3

Cat. No.: B12431681

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Abstract

8-Hydroxy Mianserin-d3 is the deuterated analog of 8-hydroxy mianserin, the primary pharmacologically active metabolite of the tetracyclic antidepressant Mianserin. This compound serves as a critical Internal Standard (IS) in bioanalytical assays (LC-MS/MS) for therapeutic drug monitoring and pharmacokinetic profiling. This guide delineates a high-fidelity synthetic route utilizing late-stage isotopic labeling, ensuring maximal isotopic incorporation and chemical purity.

Chemical Profile & Identity

Property	Specification
Chemical Name	1,2,3,4,10,14b-Hexahydro-2-(methyl-d3)-dibenzo[c,f]pyrazino[1,2-a]azepin-8-ol
CAS Number	1215316-77-0
Molecular Formula	
Molecular Weight	283.39 g/mol (vs. 280.37 g/mol unlabeled)
Isotopic Purity	99 atom % D
Appearance	Off-white to pale beige solid
Solubility	Soluble in DMSO, Methanol, Dichloromethane; slightly soluble in water. ^[1]
pKa (Calculated)	~7.8 (Amine), ~10.1 (Phenol)

Retrosynthetic Analysis & Strategy

The synthesis is designed to minimize isotopic scrambling and maximize yield of the expensive deuterated reagent. The strategy employs a Linear Retrosynthesis focusing on the final

-methylation of the secondary amine.

Strategic Disconnections

- **N-Methyl Disconnection:** The final step introduces the

group via nucleophilic substitution, utilizing Iodomethane-d3 (

). This is the most efficient method to ensure high isotopic enrichment.
- **O-Protection Removal:** The 8-hydroxyl group is reactive; therefore, the precursor is maintained as the 8-Methoxy ether until the penultimate step to prevent side reactions during core construction.
- **Core Assembly:** The tetracyclic core (dibenzo[c,f]pyrazino[1,2-a]azepine) is constructed via the condensation of a substituted 2-aminobenzyl alcohol derivative with a styrene oxide

equivalent, followed by cyclization.

Critical Pathway

Precursor: 8-Methoxy-DesmethyImianserin

Intermediate: 8-Hydroxy-DesmethyImianserin

Target: **8-Hydroxy Mianserin-d3**

Detailed Synthetic Protocol

Phase 1: Preparation of the Core (8-Hydroxy-DesmethyImianserin)

Note: If 8-Methoxy-DesmethyImianserin is not commercially sourced, it is synthesized via the condensation of 2-amino-3-methoxybenzyl alcohol with styrene oxide, followed by cyclization with thionyl chloride and base.

Step A: O-Demethylation of 8-Methoxy-DesmethyImianserin

To expose the phenolic hydroxyl group required for the metabolite structure.

- Reagents: Boron Tribromide (

) (1.0 M in

) , Anhydrous Dichloromethane (DCM).
- Protocol:
 - Dissolve 8-Methoxy-DesmethyImianserin (1.0 eq) in anhydrous DCM under Nitrogen atmosphere at -78°C.
 - Dropwise add

solution (3.0 eq) over 20 minutes.
 - Allow the reaction to warm to 0°C and stir for 2–4 hours. Monitor via TLC (System: DCM/MeOH 9:1).

- Quench: Carefully add Methanol at 0°C to destroy excess bromide.
- Workup: Basify with saturated
to pH 8. Extract with Ethyl Acetate (
).
- Purification: The crude 8-Hydroxy-Desmethylnianserin is purified via flash column chromatography (Silica gel, DCM/MeOH/NH₄OH gradient).

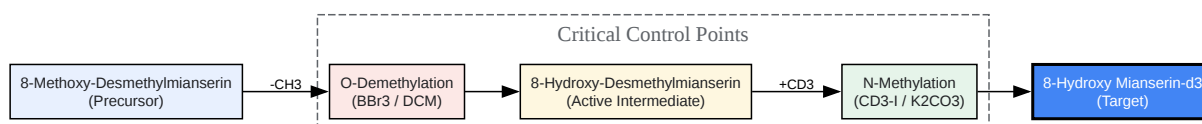
Phase 2: Late-Stage Isotopic Labeling (N-Methylation)

This step introduces the deuterium label.

- Reagents: Iodomethane-d₃ (
,
99.5% D), Potassium Carbonate (
) , Acetone or DMF.
- Protocol:
 - Setup: Charge a flame-dried round-bottom flask with 8-Hydroxy-Desmethylnianserin (1.0 eq) and anhydrous Acetone.
 - Base Addition: Add finely powdered anhydrous
(1.5 eq). Stir at room temperature for 15 minutes.
 - Alkylation: Cool to 0°C. Add Iodomethane-d₃ (1.1 eq) via syringe.
 - Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature. Stir for 12–16 hours.
 - Monitoring: Check by LC-MS for the disappearance of the starting material (m/z 267) and appearance of product (m/z 284).

- Workup: Filter off inorganic salts. Concentrate the filtrate under reduced pressure.
- Purification: Purify via preparative HPLC or recrystallization (Ethanol/Ether) to remove any over-alkylated quaternary salts.

Synthetic Workflow Diagram



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Caption: Linear synthesis pathway transforming the methoxy-precursor to the deuterated final product via demethylation and selective alkylation.

Analytical Validation & Properties

Mass Spectrometry (LC-MS/MS)

For bioanalytical assays, the following transitions are monitored. The deuterium label provides a mass shift of +3 Da, distinguishing the IS from the analyte.

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)
8-OH Mianserin-d3	284.2	223.1	25
253.1	30		
8-OH Mianserin (Analyte)	281.2	220.1	25

Note: The fragmentation pattern typically involves the loss of the N-methyl piperazine ring or the methyl group itself. The retention of the d₃-methyl group on the fragment must be verified during method development.

NMR Characterization[1][3]

- NMR (400 MHz, CDCl_3): The spectrum will show the absence of the sharp singlet at 7.2 ppm corresponding to the CHCl_3 group seen in the unlabeled standard.
- NMR: The ^{13}C carbon will appear as a weak septet around 125 ppm due to C-D coupling (15 Hz).

Handling, Stability, and Storage

Stability Profile

- Light Sensitivity: The phenolic moiety at position 8 increases susceptibility to photo-oxidation (quinoid formation).
- Hygroscopicity: As a hydrochloride salt (common form), the compound is hygroscopic.
- Isotopic Stability: The C-D bond is metabolically stable in vitro but chemically stable under standard storage. It does not undergo exchange in protic solvents (e.g., H_2O , MeOH) under neutral conditions.

Storage Protocols

- Temperature: Store at -20°C .
- Atmosphere: Store under Argon or Nitrogen to prevent oxidation.
- Solution State: Stock solutions in Methanol/DMSO are stable for 1 month at -80°C . Avoid repeated freeze-thaw cycles.

References

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